

Application Notes: Octylpyrazine as a Flavor Standard

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Compound of Interest

Compound Name: Octylpyrazine

Cat. No.: B15374290

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These application notes provide a comprehensive overview of the use of 2-**octylpyrazine** as a flavor standard in research and development. This document includes detailed protocols for its sensory and instrumental analysis, along with relevant quantitative data and a depiction of the flavor perception pathway.

Introduction to Octylpyrazine

2-**Octylpyrazine** is a heterocyclic aromatic organic compound belonging to the pyrazine family. Pyrazines are a significant class of flavor compounds, often associated with nutty, roasted, toasted, and earthy aromas. They are naturally formed during the Maillard reaction and are key contributors to the flavor profile of a wide range of cooked foods, including roasted coffee, cocoa, baked goods, and roasted nuts. Due to its distinct and potent aroma, 2-**octylpyrazine** serves as an excellent flavor standard for sensory training, analytical method development, and quality control in the food, beverage, and pharmaceutical industries.

Quantitative Data

The following tables summarize key quantitative data for 2-**octylpyrazine** and related compounds.

Table 1: Physicochemical and Instrumental Data for 2-**Octylpyrazine**

Parameter	Value	Reference
IUPAC Name	2-octylpyrazine	[1]
CAS Number	110823-72-8	[1]
Molecular Formula	C12H20N2	[1]
Molecular Weight	192.30 g/mol	[1]
Kovats Retention Index (Standard Non-Polar Column)	1495	[1][2]
Kovats Retention Index (Standard Polar Column)	1845	[1]

Table 2: Sensory Thresholds of Representative Alkylpyrazines

Compound	Sensory Threshold (in water)	Flavor Descriptor
2-Methylpyrazine	105 ppm	Roasted, nutty
2,5-Dimethylpyrazine	35 ppm	Roasted, coffee, nutty
2-Ethyl-3,5-dimethylpyrazine	0.002 ppb	Earthy, nutty, roasted
2-Methoxy-3-isobutylpyrazine	0.002 ppb	Green bell pepper
2-Octylpyrazine	Not readily available in literature	Protocol for determination provided below

Note: The sensory threshold for 2-**octylpyrazine** is not widely reported. A detailed protocol for its determination is provided in Section 3.1.

Experimental Protocols

Protocol for Sensory Threshold Determination

This protocol outlines the Ascending Forced-Choice (AFC) method, a standard procedure for determining detection and recognition thresholds.[3][4][5]

Objective: To determine the lowest concentration at which 2-**octylpyrazine** can be detected (detection threshold) and recognized (recognition threshold) by a sensory panel.

Materials:

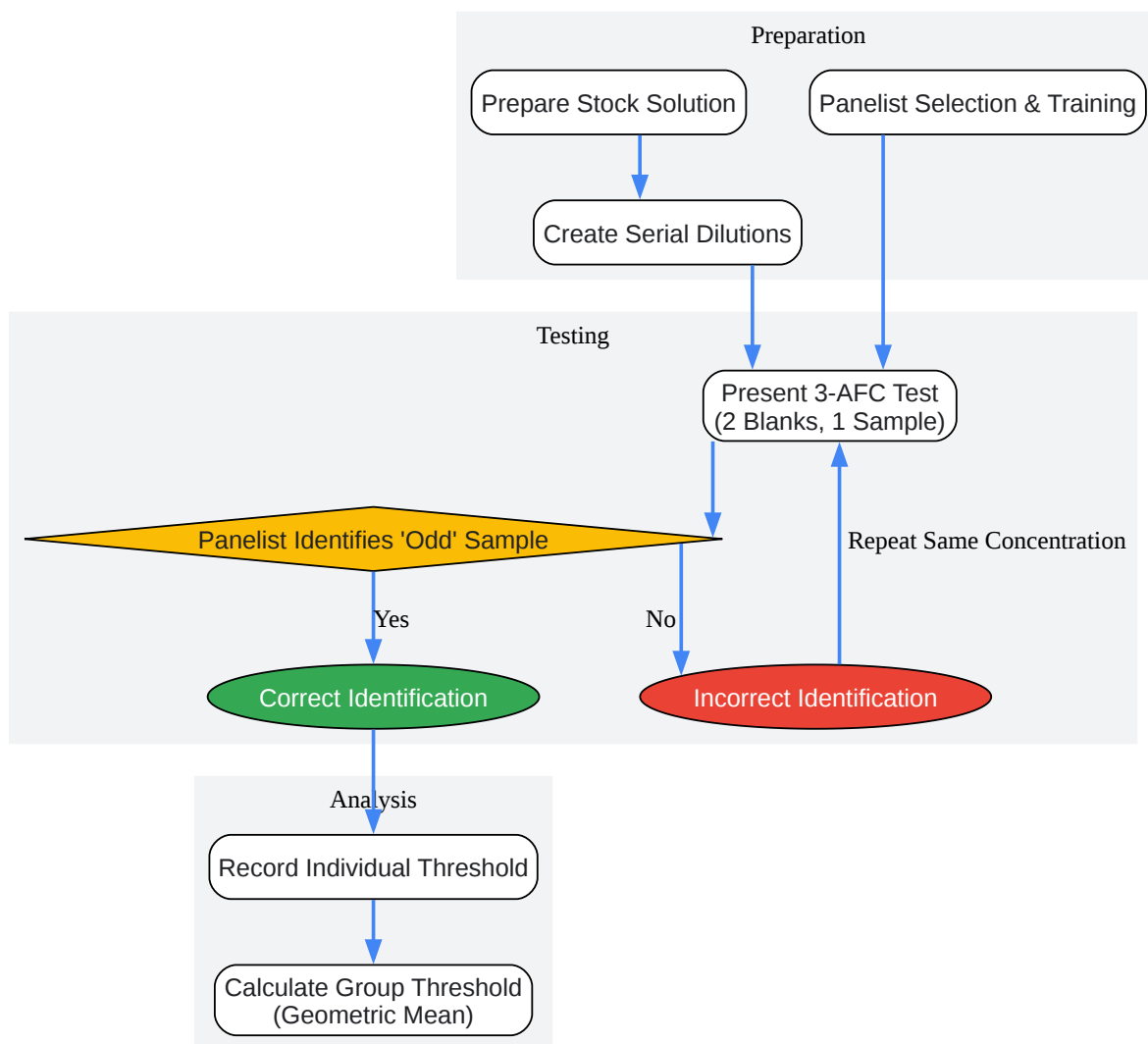
- 2-**Octylpyrazine** (high purity)
- Deionized, odor-free water (or other suitable solvent/matrix like vegetable oil)
- Glass beakers and volumetric flasks
- Micropipettes
- Odor-free sample cups with lids, coded with random three-digit numbers
- Sensory booths with controlled lighting and ventilation
- Data collection forms or software

Procedure:

- Panelist Selection and Training:
 - Select 15-20 panelists who are non-smokers and free from colds or allergies.
 - Train panelists on the basic principles of sensory evaluation and the specific aroma of pyrazines.
- Preparation of Stock and Serial Dilutions:
 - Prepare a stock solution of 2-**octylpyrazine** in the chosen solvent. The initial concentration should be well above the expected threshold.
 - Perform serial dilutions (e.g., 1:1 or 1:2 dilutions) to create a range of concentrations that descend to a level that is likely undetectable.
- Sample Presentation (3-AFC Test):

- For each concentration level, present three samples to each panelist. Two samples are blanks (solvent only), and one contains the 2-**octylpyrazine** dilution.
- The order of presentation should be randomized for each panelist.[\[4\]](#)
- Instruct panelists to sniff each sample and identify the "odd" sample.
- Ascending Concentration Series:
 - Start with the lowest concentration and present the 3-AFC test to each panelist.
 - If the panelist correctly identifies the odd sample, they proceed to the next higher concentration. If they are incorrect, the test is repeated with the same concentration.
 - The individual's detection threshold is the lowest concentration at which they correctly identify the odd sample in two consecutive presentations.
- Data Analysis:
 - Calculate the geometric mean of the individual thresholds to determine the group's best-estimate threshold.[\[5\]](#)

Workflow for Sensory Threshold Determination



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Caption: Workflow for determining the sensory threshold of 2-**octylpyrazine** using the 3-AFC method.

Protocol for GC-MS Analysis

This protocol provides a general method for the qualitative and quantitative analysis of 2-**octylpyrazine**.^[6]^[7]

Objective: To identify and quantify 2-**octylpyrazine** in a sample matrix using Gas Chromatography-Mass Spectrometry (GC-MS).

Instrumentation and Materials:

- Gas Chromatograph with a Mass Selective Detector (GC-MS)
- Capillary GC column: A non-polar column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 µm film thickness) is recommended for general screening. A polar column (e.g., ZB-WAXplus) can be used for confirmation.
- Helium carrier gas (99.999% purity)
- 2-**Octylpyrazine** standard
- Internal standard (e.g., 2-methyl-3-**octylpyrazine**, if available)
- Solvent (e.g., dichloromethane or hexane, GC grade)
- Sample vials with septa

GC-MS Parameters:

Parameter	Setting
Inlet	
Injection Mode	Splitless
Inlet Temperature	250 °C
Injection Volume	1 µL
Oven Program	
Initial Temperature	50 °C, hold for 2 min
Ramp 1	10 °C/min to 280 °C
Final Hold	Hold at 280 °C for 5 min
Carrier Gas	
Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Scan Range	m/z 40-300

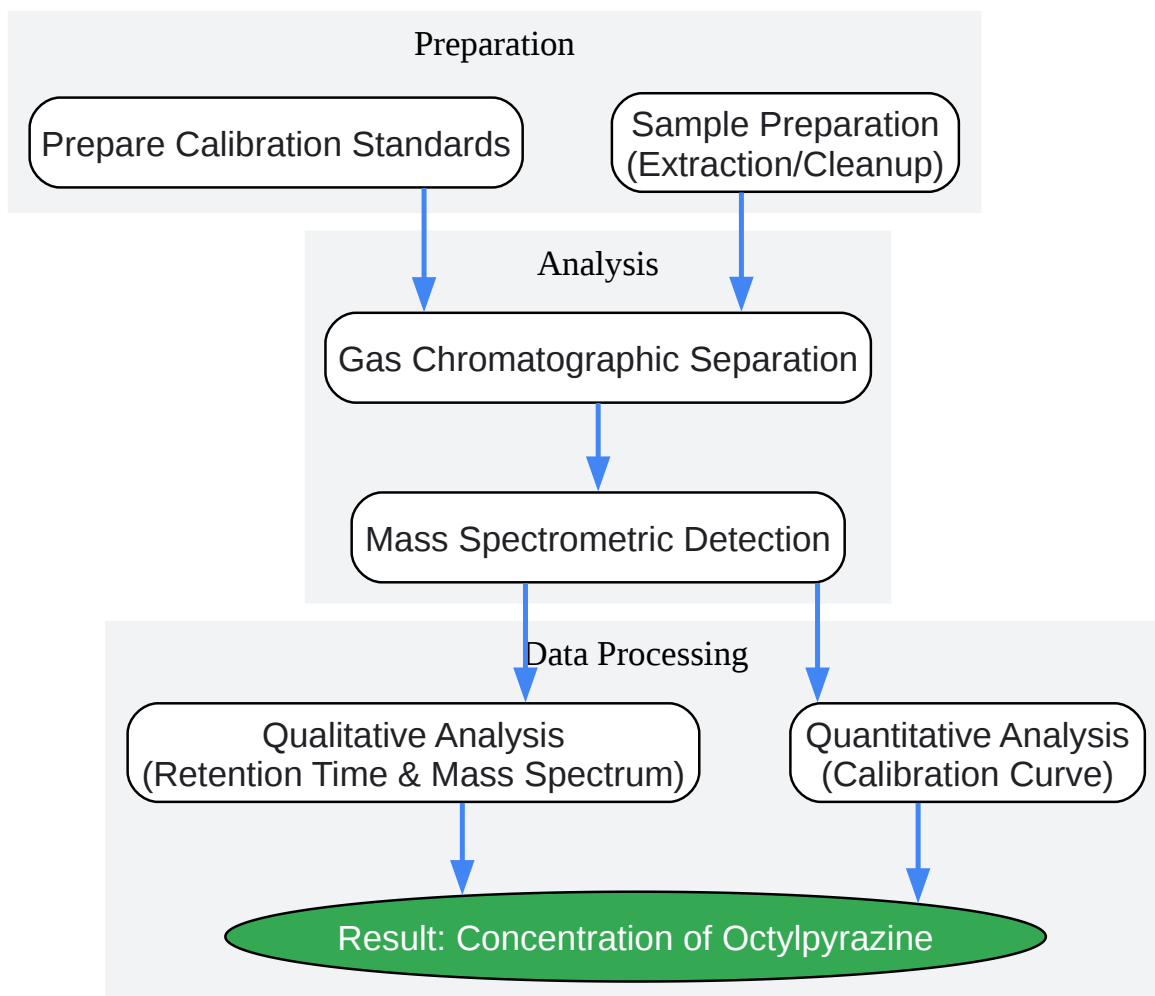
Procedure:

- Standard Preparation:
 - Prepare a stock solution of 2-**octylpyrazine** in the chosen solvent.
 - Create a series of calibration standards by diluting the stock solution to different concentrations (e.g., 0.1, 0.5, 1, 5, 10 ppm).

- If using an internal standard, add a constant amount to each calibration standard and sample.
- Sample Preparation:
 - The sample preparation method will depend on the matrix. For liquid samples, a liquid-liquid extraction or solid-phase microextraction (SPME) may be appropriate. For solid samples, solvent extraction followed by cleanup may be necessary.
- GC-MS Analysis:
 - Inject the prepared standards and samples into the GC-MS.
 - Acquire the data.
- Data Analysis:
 - Qualitative Analysis: Identify the 2-**octylpyrazine** peak in the chromatogram by comparing its retention time and mass spectrum to that of the standard. The retention index can also be calculated and compared to literature values.[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - Quantitative Analysis: Construct a calibration curve by plotting the peak area (or the ratio of the analyte peak area to the internal standard peak area) against the concentration of the standards. Determine the concentration of 2-**octylpyrazine** in the samples from the calibration curve.

Expected Mass Spectrum of 2-Octylpyrazine: The mass spectrum of 2-**octylpyrazine** is expected to show a molecular ion peak at m/z 192. The fragmentation pattern will likely involve cleavage of the octyl side chain, leading to characteristic fragment ions. The most significant fragmentation would be a McLafferty rearrangement, resulting in a prominent peak at m/z 94, corresponding to the pyrazine ring with a vinyl group. Other fragments would arise from the loss of alkyl radicals from the octyl chain.

Workflow for GC-MS Analysis



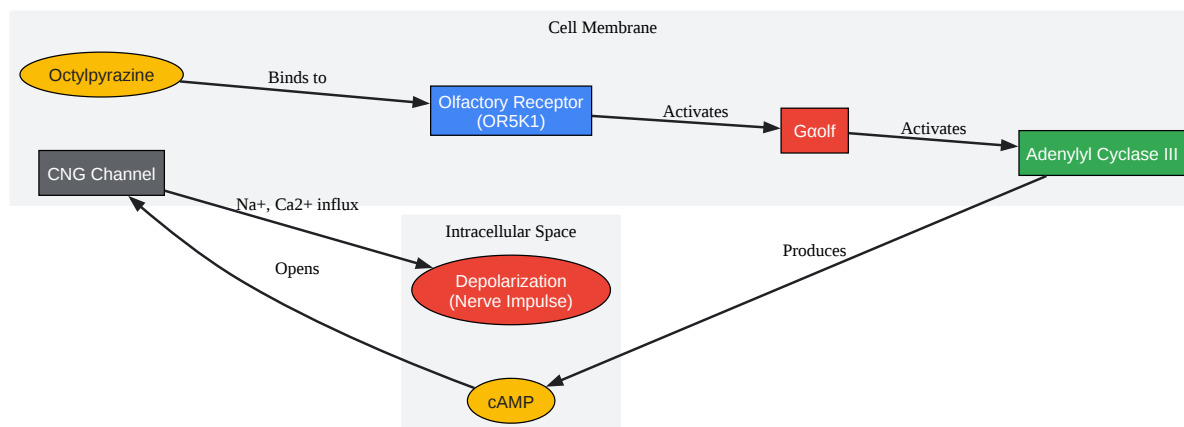
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Caption: General workflow for the quantitative analysis of 2-**octylpyrazine** using GC-MS.

Olfactory Signaling Pathway for Pyrazine Perception

The perception of pyrazines, like 2-**octylpyrazine**, is initiated by the binding of the odorant molecule to specific olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. For many pyrazines, the olfactory receptor OR5K1 has been identified as a key receptor.[11] The binding event triggers a G-protein coupled signaling cascade, leading to the generation of an electrical signal that is transmitted to the brain.[6][12][13][14]

Diagram of the Olfactory Signaling Pathway



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Caption: Simplified diagram of the G-protein coupled olfactory signaling pathway for pyrazine perception.

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